

Physical and chemical properties of 14-o-Acetylsachaconitine

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Compound of Interest

Compound Name: 14-o-Acetylsachaconitine

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An In-depth Technical Guide to 14-o-Acetylsachaconitine

For Researchers, Scientists, and Drug Development Professionals

Abstract

14-o-Acetylsachaconitine is a C19-diterpenoid alkaloid found in various species of the genus *Aconitum*. As a member of this structurally complex class of natural products, it holds potential for further scientific investigation. This technical guide provides a comprehensive overview of the known physical and chemical properties of **14-o-Acetylsachaconitine**, details on its isolation and characterization, and a summary of its known biological activities. The information is presented to support researchers and professionals in the fields of natural product chemistry, pharmacology, and drug development.

Chemical and Physical Properties

14-o-Acetylsachaconitine is a complex diterpenoid alkaloid. While extensive experimental data is not widely available in publicly accessible databases, key properties have been identified through its isolation and characterization in scientific literature.

Property	Value	Source(s)
CAS Number	102719-98-2	[1][2]
Molecular Formula	C ₂₅ H ₃₉ NO ₅	[1]
Molecular Weight	433.58 g/mol	[1]
Appearance	Powder	[1][3]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	[3]
Storage	Store desiccated at -20°C	[2][3]

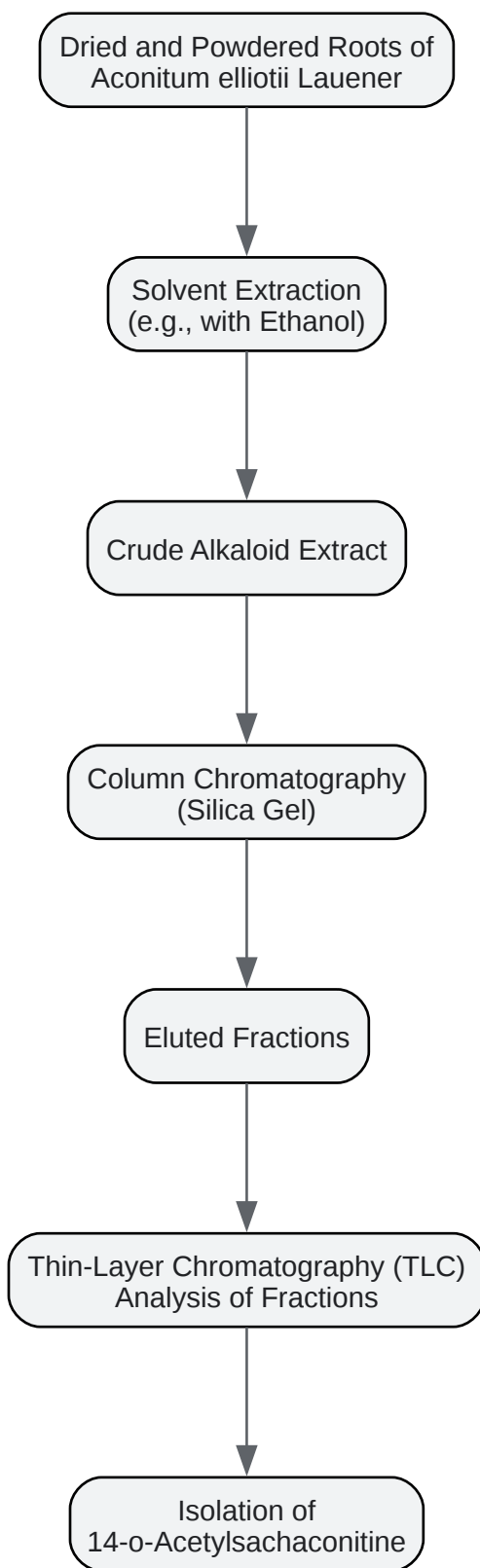
Note: Specific quantitative data such as melting point and boiling point are not readily available in the surveyed literature.

Experimental Protocols

Isolation of 14-o-Acetylsachaconitine from *Aconitum elliotii* Lauener

14-o-Acetylsachaconitine has been successfully isolated from the roots of *Aconitum elliotii* Lauener. The general procedure for the isolation of diterpenoid alkaloids from *Aconitum* species involves solvent extraction, followed by chromatographic separation.

Workflow for Isolation and Purification:



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Figure 1: General workflow for the isolation of **14-o-Acetylsachaconitine**.

Detailed Steps:

- **Plant Material Preparation:** The roots of *Aconitum elliotii* Lauener are collected, dried, and ground into a fine powder to maximize the surface area for extraction.
- **Extraction:** The powdered plant material is subjected to extraction with a suitable organic solvent, such as ethanol, typically through methods like maceration or Soxhlet extraction, to isolate the crude alkaloid mixture.
- **Chromatographic Separation:** The resulting crude extract is then subjected to column chromatography over silica gel.
- **Fraction Collection and Analysis:** Different chemical constituents are separated into various fractions by eluting the column with a gradient of solvents. These fractions are monitored using Thin-Layer Chromatography (TLC) to identify those containing the target compound.
- **Purification:** Fractions identified as containing **14-o-Acetylsachaconitine** are combined and may undergo further purification steps, such as preparative TLC or recrystallization, to yield the pure compound.

Structural Characterization

The structure of **14-o-Acetylsachaconitine** has been elucidated using a combination of modern spectroscopic techniques.

Key Characterization Methods:

- **High-Resolution Electrospray Ionization Mass Spectrometry (HR-ESI-MS):** This technique is employed to determine the precise molecular weight and elemental composition of the molecule, which is crucial for confirming the molecular formula.
- **1D and 2D Nuclear Magnetic Resonance (NMR) Spectroscopy:**
 - **¹H NMR:** Provides information about the number and types of protons in the molecule and their neighboring environments.
 - **¹³C NMR:** Reveals the number and types of carbon atoms present in the structure.

- 2D NMR (e.g., COSY, HSQC, HMBC): These experiments are essential for establishing the connectivity between protons and carbons, allowing for the complete and unambiguous assignment of the complex molecular structure.

Biological Activity

The biological activities of **14-o-Acetylsachaconitine** have not been extensively studied individually. However, as a diterpenoid alkaloid from the genus *Aconitum*, it belongs to a class of compounds known for a wide range of pharmacological effects. It is important to note that many *Aconitum* alkaloids are also highly toxic.

General biological activities attributed to diterpenoid alkaloids from *Aconitum* species include:

- Anti-inflammatory effects[4]
- Analgesic (pain-relieving) properties[4]
- Cardiotonic activity[4]
- Antiarrhythmic effects[4]

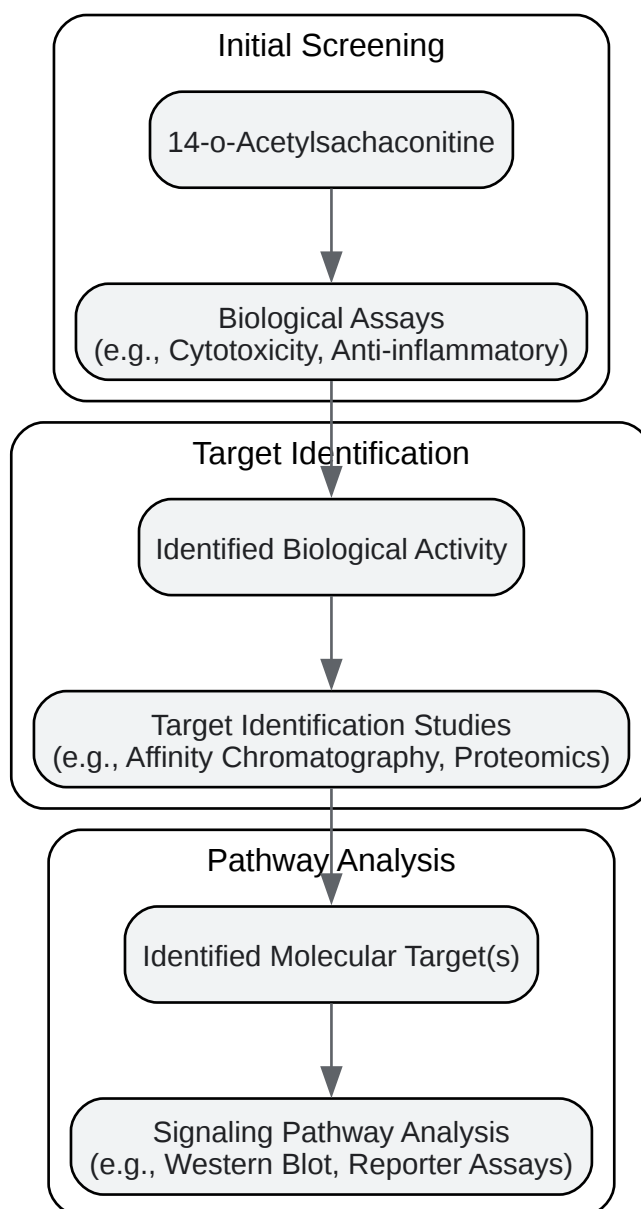
A study on various compounds isolated from *Aconitum elliotii*, including **14-o-Acetylsachaconitine**, evaluated their anti-inflammatory activity by measuring the inhibition of nitric oxide (NO) production in RAW264.7 macrophage cells. In this specific assay, none of the tested compounds, including **14-o-Acetylsachaconitine**, demonstrated significant activity[4].

Further research is required to determine the specific pharmacological profile of **14-o-Acetylsachaconitine**.

Signaling Pathways

Currently, there is no specific information available in the scientific literature detailing the signaling pathways modulated by **14-o-Acetylsachaconitine**. The general mechanism of action for some of the more studied toxic *Aconitum* alkaloids, such as aconitine, involves the activation of voltage-sensitive sodium channels[5]. However, it is unknown if **14-o-Acetylsachaconitine** shares this mechanism.

Logical Relationship for Investigating Mechanism of Action:



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Figure 2: A logical workflow for the future investigation of the signaling pathways of **14-o-Acetylsachaconitine**.

Conclusion

14-o-Acetylsachaconitine is a structurally defined diterpenoid alkaloid from the Aconitum genus. While its basic chemical identity has been established, there remains a significant opportunity for further research. Detailed characterization of its physical properties, the development of standardized isolation and analytical methods, and comprehensive

investigation into its pharmacological activities and mechanisms of action are all areas ripe for exploration by the scientific community. This guide serves as a foundational resource for researchers embarking on such studies.

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